

In-Depth Technical Guide to the Thermal Properties of 1,13-Tridecanediol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **1,13-Tridecanediol**

Cat. No.: **B076597**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal properties of **1,13-Tridecanediol**, a long-chain aliphatic diol. The document details its melting and boiling points, providing experimentally determined values and estimates. Furthermore, it outlines detailed experimental protocols for the determination of these fundamental thermal characteristics and presents a logical workflow for its analytical characterization.

Core Thermal Properties of 1,13-Tridecanediol

1,13-Tridecanediol is a solid at room temperature, appearing as a white crystalline substance. [1] Its thermal behavior is crucial for its application in various fields, including cosmetics and polymer science.[2]

Data Presentation

The known thermal properties of **1,13-Tridecanediol** are summarized in the table below. It is important to note that while the melting point is well-defined, the boiling point has been reported with some variability, likely due to differences in experimental conditions and the high temperature required for its determination.

Thermal Property	Value	Notes
Melting Point	76.6 °C	-
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	17.8 kJ/mol	Determined at 351 K
Boiling Point	288.31 °C	Rough estimate
343.889 °C	At 760 mmHg	

Experimental Protocols

Accurate determination of the thermal properties of **1,13-Tridecanediol** is essential for its proper characterization and use. The following sections describe detailed methodologies for measuring its melting and boiling points.

Melting Point Determination via Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a highly sensitive and accurate method for determining the melting point and enthalpy of fusion of a substance.

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. When the sample undergoes a phase transition, such as melting, there is a change in heat flow, which is detected as a peak in the DSC thermogram. The temperature at the onset or peak of this endothermic event is taken as the melting point.

Apparatus:

- Differential Scanning Calorimeter
- Aluminum or hermetically sealed sample pans
- Microbalance (for accurate sample weighing)
- Inert gas supply (e.g., nitrogen)

Procedure:

- Sample Preparation: Accurately weigh 2-5 mg of **1,13-Tridecanediol** into a clean DSC sample pan.
- Encapsulation: Seal the pan, ensuring a good seal to prevent any loss of sample due to sublimation. An empty, sealed pan is used as a reference.
- Instrument Setup: Place the sample and reference pans into the DSC cell. Purge the cell with an inert gas, such as nitrogen, at a constant flow rate (e.g., 20-50 mL/min) to provide an inert atmosphere.
- Thermal Program:
 - Equilibrate the sample at a temperature well below the expected melting point (e.g., 25 °C).
 - Ramp the temperature at a controlled heating rate (e.g., 5-10 °C/min) to a temperature significantly above the melting point (e.g., 100 °C).
 - Hold at the final temperature for a few minutes to ensure complete melting.
 - Cool the sample back to the initial temperature at a controlled rate.
- Data Analysis: The melting point is determined from the resulting thermogram as the extrapolated onset temperature of the melting endotherm. The area under the peak is integrated to calculate the enthalpy of fusion.

Boiling Point Determination via the Thiele Tube Method

The Thiele tube method is a classic and effective technique for determining the boiling point of a liquid, particularly when only a small amount of sample is available.

Principle: This method relies on the principle that the boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A sample is heated in a small tube, and the temperature at which a continuous stream of bubbles ceases upon cooling and the liquid is drawn back into a capillary tube is recorded as the boiling point.

Apparatus:

- Thiele tube
- High-boiling point heat transfer fluid (e.g., mineral oil or silicone oil)
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Bunsen burner or heating mantle
- Clamp and stand

Procedure:


- Sample Preparation: Place a small amount of **1,13-Tridecanediol** into the small test tube.
- Assembly:
 - Place the capillary tube (sealed end up) into the test tube containing the sample.
 - Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Heating:
 - Immerse the assembly into the Thiele tube containing the heating oil, making sure the oil level is above the side arm.
 - Gently heat the side arm of the Thiele tube with a small flame or heating mantle. The design of the tube ensures uniform heating of the oil through convection.
- Observation:
 - As the temperature rises, air trapped in the capillary tube will expand and escape as bubbles.

- Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the sample has exceeded the atmospheric pressure.
- Determination:
 - Remove the heat and allow the apparatus to cool slowly.
 - The stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid is just drawn back into the capillary tube. This is the point where the vapor pressure of the sample equals the atmospheric pressure.
 - Record the atmospheric pressure at the time of the experiment, as the boiling point is pressure-dependent.

Mandatory Visualization

Analytical Workflow for the Characterization of 1,13-Tridecanediol

The following diagram illustrates a logical workflow for the comprehensive analytical characterization of **1,13-Tridecanediol**, from initial synthesis to final purity and structural confirmation.

[Click to download full resolution via product page](#)

Caption: Analytical workflow for **1,13-Tridecanediol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. WTT- Under Construction Page [wtt-pro.nist.gov]
- 2. chembk.com [chembk.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Thermal Properties of 1,13-Tridecanediol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076597#thermal-properties-of-1-13-tridecanediol-melting-point-boiling-point>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com